

molecular weight and formula of 2,5-Diphenylfuran-3,4-dicarboxylic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,5-Diphenylfuran-3,4-dicarboxylic acid

Cat. No.: B024810

[Get Quote](#)

An In-depth Technical Guide to 2,5-Diphenylfuran-3,4-dicarboxylic acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **2,5-Diphenylfuran-3,4-dicarboxylic acid**, a molecule of interest in the synthesis of bioactive and pharmacologically relevant compounds. The following sections detail its chemical and physical properties, a protocol for its synthesis, and its potential applications in research and development.

Core Compound Properties

2,5-Diphenylfuran-3,4-dicarboxylic acid is a polycyclic aromatic compound containing a central furan ring substituted with two phenyl groups and two carboxylic acid groups. Its chemical structure lends itself to further functionalization, making it a valuable building block in medicinal chemistry.

Property	Value
Molecular Formula	C18H12O5[1][2]
Molecular Weight	308.285 g/mol [1]
Exact Mass	308.068 g/mol [1]
Density (Predicted)	1.352 g/cm ³ [1]
Boiling Point (Predicted)	470.5°C at 760 mmHg[1]
Flash Point (Predicted)	238.4°C[1]
CAS Number	19799-49-6[1][3][4]

Experimental Protocols

The synthesis of **2,5-Diphenylfuran-3,4-dicarboxylic acid** can be achieved through a multi-step process. A common route involves the synthesis of the corresponding diethyl ester, followed by hydrolysis to yield the final dicarboxylic acid. Furan-3,4-dicarboxylic acid and its esters are utilized as initial materials in the creation of various bioactive natural products and molecules with pharmacological utility.[5]

Synthesis of Diethyl 2,5-diphenylfuran-3,4-dicarboxylate

A documented method for synthesizing the diethyl ester precursor provides a foundation for obtaining the target molecule.[5]

Materials:

- Starting materials for diethyl 2,5-diphenylfuran-3,4-dicarboxylate synthesis as per the referenced literature procedure (Wu et al., 1997).[5]

Procedure:

- The synthesis of the title compound, diethyl 2,5-diphenylfuran-3,4-dicarboxylate, is carried out following the established literature procedure.[5]

- The resulting crude product is then purified. Crystallization is a common method for purification, and the crystal structure of this intermediate has been characterized.[5] In the crystal structure of the diethyl ester, the two phenyl rings are twisted relative to the central furan ring.[5]

Hydrolysis to 2,5-Diphenylfuran-3,4-dicarboxylic acid

The final step is the hydrolysis of the ester groups to carboxylic acids.

Materials:

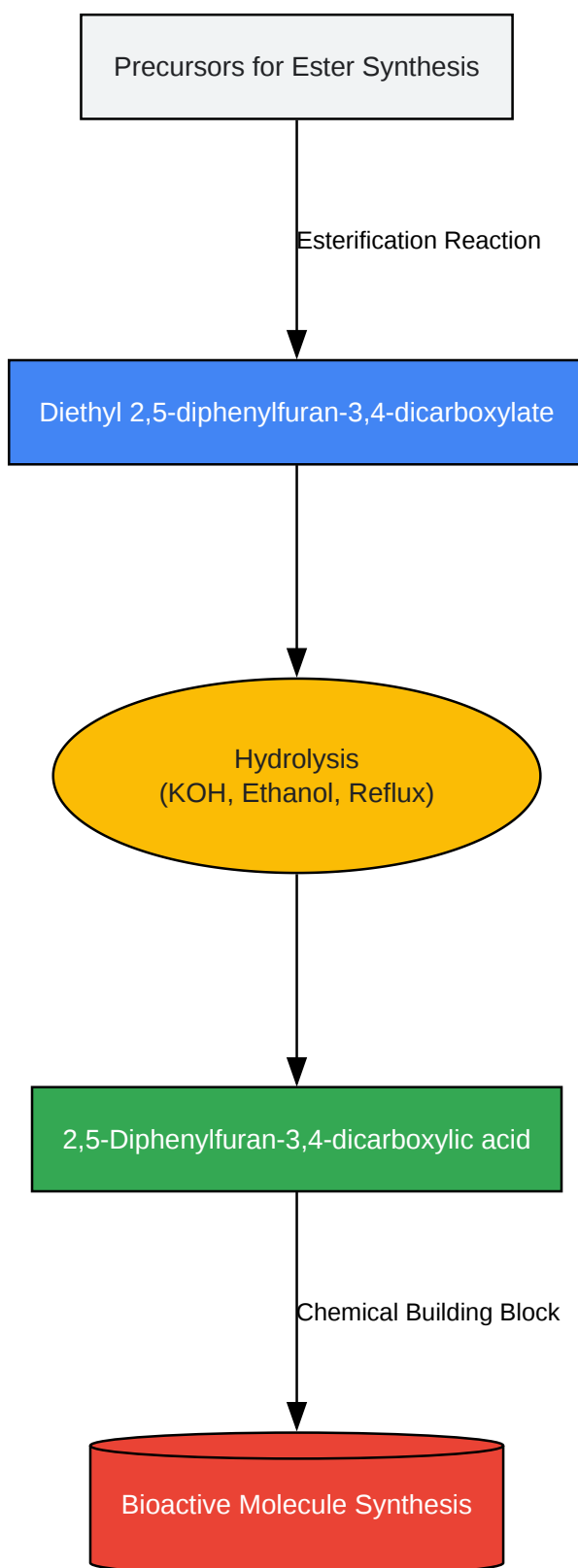
- Diethyl 2,5-diphenylfuran-3,4-dicarboxylate
- Potassium hydroxide (KOH)
- Ethanol
- Hydrochloric acid (HCl)
- Water
- Organic solvent for extraction (e.g., diethyl ether)

Procedure:

- The purified diethyl 2,5-diphenylfuran-3,4-dicarboxylate is dissolved in an ethanolic solution of potassium hydroxide.
- The mixture is refluxed until the hydrolysis is complete (monitoring by thin-layer chromatography is recommended).
- After cooling to room temperature, the ethanol is removed under reduced pressure.
- The remaining aqueous solution is acidified with hydrochloric acid to precipitate the dicarboxylic acid.
- The solid precipitate is collected by filtration, washed with cold water, and dried to yield **2,5-Diphenylfuran-3,4-dicarboxylic acid**.

Synthesis Workflow and Logical Relationships

The following diagram illustrates the key steps in the synthesis of **2,5-Diphenylfuran-3,4-dicarboxylic acid**, highlighting the transformation from its diethyl ester precursor.



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **2,5-Diphenylfuran-3,4-dicarboxylic acid**.

Relevance in Drug Development and Research

While specific signaling pathway interactions for **2,5-Diphenylfuran-3,4-dicarboxylic acid** are not extensively documented in readily available literature, its core structure is of significant interest. Furan-based compounds, particularly dicarboxylic acid derivatives, serve as important scaffolds in the synthesis of pharmacologically active molecules.^[5]

The rigid, planar furan ring system, combined with the steric and electronic properties of the phenyl substituents, provides a defined three-dimensional structure that can be exploited for targeted drug design. The carboxylic acid functional groups are particularly valuable as they can be readily converted into a wide array of other functional groups, such as esters, amides, and anhydrides, allowing for the systematic exploration of structure-activity relationships. This versatility makes **2,5-Diphenylfuran-3,4-dicarboxylic acid** and its analogs promising starting points for the development of new therapeutic agents.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3,4-Furandicarboxylicacid, 2,5-diphenyl- | CAS#:19799-49-6 | Chemsrce [chemsrc.com]
- 2. PubChemLite - 2,5-diphenylfuran-3,4-dicarboxylic acid (C18H12O5) [pubchemlite.lcsb.uni.lu]
- 3. 2,5-diphenylfuran-3,4-dicarboxylic acid | 19799-49-6 [chemicalbook.com]
- 4. 2,5-diphenylfuran-3,4-dicarboxylic acid CAS#: 19799-49-6 [m.chemicalbook.com]
- 5. Diethyl 2,5-diphenylfuran-3,4-dicarboxylate - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [molecular weight and formula of 2,5-Diphenylfuran-3,4-dicarboxylic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b024810#molecular-weight-and-formula-of-2-5-diphenylfuran-3-4-dicarboxylic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com